

# Application Notes and Protocols: Biodistribution and Pharmacokinetics of [99mTc]Tc-PSMA-I&S

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## Compound of Interest

Compound Name: [99mTc]Tc-6 C1

Cat. No.: B15138052

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Disclaimer: Initial searches for "[99mTc]Tc-6 C1" did not yield specific results. The following information is provided for [99mTc]Tc-PSMA-I&S, a well-documented Technetium-99m labeled radiopharmaceutical, as a representative example. It is intended for researchers, scientists, and drug development professionals.

## Introduction

[99mTc]Tc-PSMA-I&S is a radiolabeled tracer used in nuclear medicine for the diagnosis of prostate cancer.<sup>[1]</sup> It is an alternative to PET radionuclides when PET imaging is not available. <sup>[1]</sup> This document provides an overview of its biodistribution, pharmacokinetics, and associated experimental protocols.

## Data Presentation

### Radiochemical Purity and Yield

| Parameter                                      | Value       | Reference                               |
|------------------------------------------------|-------------|-----------------------------------------|
| Radiochemical Yield                            | 58.7 ± 1.5% | <a href="#">[1]</a> <a href="#">[2]</a> |
| Radiochemical Purity (at production)           | 93.0 ± 0.3% | <a href="#">[1]</a> <a href="#">[2]</a> |
| Radiochemical Purity (6 hours post-production) | 92.8 ± 0.1% | <a href="#">[2]</a>                     |
| Free [99mTc]TcO <sub>4</sub> <sup>-</sup>      | <2%         | <a href="#">[1]</a> <a href="#">[2]</a> |
| Reduced Hydrolysed [99mTc]TcO <sub>2</sub>     | <2%         | <a href="#">[1]</a> <a href="#">[2]</a> |

## Experimental Protocols

### Automated Synthesis of [99mTc]Tc-PSMA-I&S

This protocol describes an automated synthesis process for [99mTc]Tc-PSMA-I&S using a Scintomics GRP 4V module, which is crucial for ensuring consistency and adherence to Good Manufacturing Practice (GMP).[\[1\]](#)

Materials:

- Scintomics GRP 4V synthesis module[\[1\]](#)
- [99mTc]pertechnetate ([99mTc]TcO<sub>4</sub><sup>-</sup>)
- PSMA-I&S precursor
- Stannous chloride
- HEPES buffer
- Sterile water for injection
- Sterile vials

Procedure:

- **Preparation:** Ensure the synthesis module is clean and all reagents and disposables are sterile.
- **Reagent Loading:** Load the required amounts of PSMA-I&S precursor, stannous chloride, and buffers into the designated positions on the synthesis module.
- **[99mTc]pertechnetate Addition:** Elute the [99mTc]pertechnetate from a 99Mo/99mTc generator and transfer it to the synthesis module.
- **Automated Synthesis:** Initiate the automated synthesis sequence programmed into the Scintomics module. The process involves the reduction of [99mTc]pertechnetate by stannous chloride and subsequent chelation by the PSMA-I&S ligand. The pH of the reaction solution is a critical parameter for optimal radiochemical yield and purity.[\[1\]](#)
- **Purification:** The module performs an automated purification of the final product.
- **Final Formulation:** The purified [99mTc]Tc-PSMA-I&S is collected in a sterile vial and diluted with sterile saline to the desired concentration.

## Quality Control of [99mTc]Tc-PSMA-I&S

A thorough quality control process is essential to ensure the safety and efficacy of the radiopharmaceutical.[\[3\]](#)

### 1. Visual Inspection:

- Inspect the final product for any particulate matter or discoloration. The solution should be clear and colorless.

### 2. pH Measurement:

- Measure the pH of the final product using a calibrated pH meter or pH strips.

### 3. Radiochemical Purity:

- **High-Performance Liquid Chromatography (HPLC):**
  - **System:** A standard HPLC system equipped with a radioactivity detector.

- Column: A suitable reversed-phase column.
- Mobile Phase: A gradient of acetonitrile and water containing trifluoroacetic acid.
- Procedure: Inject a small aliquot of the final product into the HPLC system. The retention time of the main peak corresponding to [99mTc]Tc-PSMA-I&S is compared to a reference standard. The percentage of radioactivity in the main peak represents the radiochemical purity.
- Thin-Layer Chromatography (TLC):
  - Stationary Phase: TLC strips (e.g., iTLC-SG).
  - Mobile Phase: A suitable solvent system to separate free pertechnetate and reduced/hydrolyzed technetium from the labeled compound.
  - Procedure: Apply a small spot of the radiopharmaceutical onto the TLC strip and develop it in the mobile phase. After development, the strip is scanned using a TLC scanner to determine the distribution of radioactivity.

#### 4. Radionuclide Purity:

- Determine the presence of other radionuclides using a multichannel analyzer. The gamma spectrum should show a principal photopeak at 140 keV, characteristic of Technetium-99m.

#### 5. Sterility and Endotoxin Testing:

- Sterility: Perform sterility testing according to standard pharmacopeial methods to ensure the absence of microbial contamination.
- Endotoxins: Use the Limulus Amebocyte Lysate (LAL) test to quantify bacterial endotoxins.

## Animal Biodistribution Studies

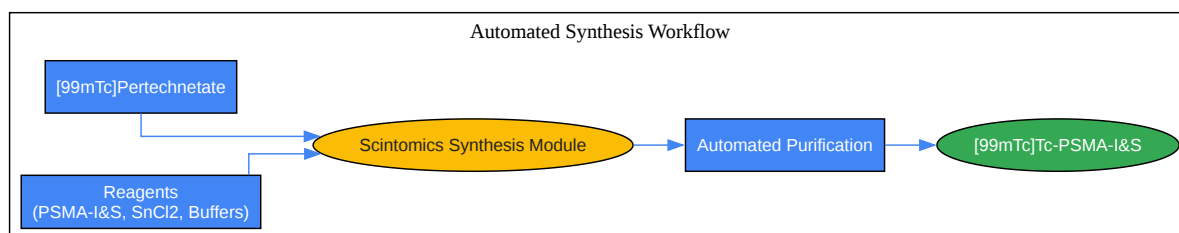
#### Animal Model:

- Use appropriate animal models, such as mice bearing prostate cancer xenografts.

### Procedure:

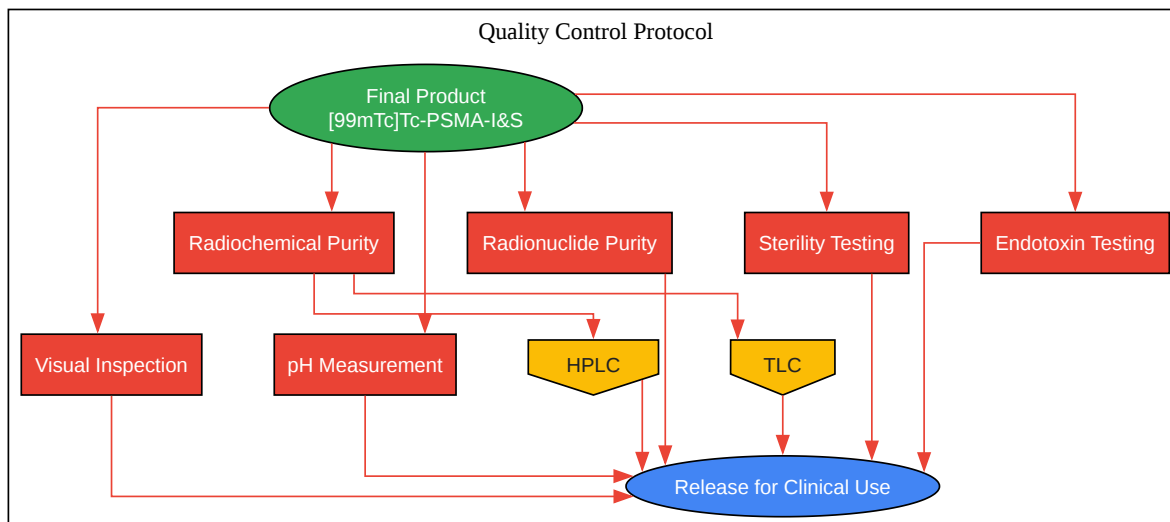
- **Injection:** Administer a known amount of  $[^{99m}\text{Tc}]\text{Tc-PSMA-I\&S}$  intravenously to the animals.
- **Time Points:** Euthanize groups of animals at various time points post-injection (e.g., 1, 4, 24 hours).
- **Organ Harvesting:** Dissect and collect major organs and tissues of interest (e.g., tumor, blood, liver, kidneys, spleen, muscle, bone).
- **Radioactivity Measurement:** Weigh each organ/tissue and measure the radioactivity using a gamma counter.
- **Data Analysis:** Calculate the percentage of the injected dose per gram of tissue (%ID/g) for each organ at each time point.

## Visualizations



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Caption: Automated synthesis workflow for  $[^{99m}\text{Tc}]\text{Tc-PSMA-I\&S}$ .



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Caption: Quality control workflow for [99mTc]Tc-PSMA-I&S.

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## References

- 1. Development of in-House Synthesis and Quality Control of [99mTc]Tc-PSMA-I&S - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. mdpi.com [mdpi.com]
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